

Stability and Storage of 5-Hexynenitrile: A Technical Guide

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Compound of Interest

Compound Name: 5-Hexynenitrile

Cat. No.: B081637

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Introduction

5-Hexynenitrile (CAS RN: 14918-21-9), also known as 5-cyano-1-pentyne, is a bifunctional molecule incorporating both a terminal alkyne and a nitrile group.^{[1][2]} This unique combination of reactive moieties makes it a valuable building block in organic synthesis, particularly in the construction of nitrogen-containing heterocyclic compounds and as a precursor for more complex molecular architectures. Given its utility in research and development, a thorough understanding of its stability and appropriate storage conditions is paramount to ensure experimental reproducibility, maintain purity, and guarantee safe handling.

This technical guide provides a comprehensive overview of the known stability and storage parameters for **5-hexynenitrile**. Due to a lack of specific, publicly available long-term stability studies on this compound, this guide also extrapolates potential degradation pathways based on the established reactivity of its constituent functional groups—terminal alkynes and aliphatic nitriles. Furthermore, a detailed protocol for conducting a formal stability study is proposed to enable researchers to generate specific data for their particular applications.

Physicochemical Properties and Safety Data

A summary of the key physicochemical properties and safety information for **5-hexynenitrile** is presented below. This data is essential for safe handling and for designing appropriate storage and experimental setups.

Table 1: Physicochemical Properties of 5-Hexynenitrile

Property	Value	Reference
Molecular Formula	C ₆ H ₇ N	[1] [2]
Molecular Weight	93.13 g/mol	[1] [2]
Appearance	Clear, colorless to slightly pale yellow liquid	[3]
Boiling Point	115-117 °C	[1]
Density	0.889 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.44	[1]
Flash Point	42 °C (107.6 °F) - closed cup	[1]
Storage Temperature	2-8 °C	[1]

Table 2: Hazard and Safety Information for 5-Hexynenitrile

Hazard Statement	Precautionary Statement	Classification
H226: Flammable liquid and vapor.[1][3]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3]	Flammable Liquid, Category 3[1]
H302: Harmful if swallowed.[1][3]	P270: Do not eat, drink or smoke when using this product.[3]	Acute Toxicity, Oral, Category 4[1]
H312: Harmful in contact with skin.	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[3]	Acute Toxicity, Dermal, Category 4[1]
H332: Harmful if inhaled.	P261: Avoid breathing mist or vapours.	Acute Toxicity, Inhalation, Category 4[1]
H315: Causes skin irritation.[1][3]	P302+P352: IF ON SKIN: Wash with plenty of water.[3]	Skin Irritation, Category 2[1]
H319: Causes serious eye irritation.[1][3]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	Eye Irritation, Category 2A[1]
H335: May cause respiratory irritation.[1]	P271: Use only outdoors or in a well-ventilated area.	Specific target organ toxicity — single exposure (Respiratory tract irritation), Category 3[1]

Stability Profile and Potential Degradation Pathways

While specific experimental stability data for **5-hexynenitrile** is limited, its reactivity can be inferred from the known chemical behavior of its two functional groups: the terminal alkyne and the nitrile.

Reactivity of the Terminal Alkyne

The terminal alkyne moiety is characterized by the presence of a weakly acidic proton on the sp -hybridized carbon. This feature dictates a significant portion of its reactivity and potential instability.

- **Reaction with Bases:** Strong bases can deprotonate the terminal alkyne to form an acetylide anion. This can lead to unintended reactions if basic contaminants are present.
- **Oxidation:** The carbon-carbon triple bond is susceptible to oxidation by strong oxidizing agents, which could lead to cleavage of the bond and the formation of carboxylic acids or other oxidation products.
- **Dimerization/Polymerization:** Under certain conditions, such as in the presence of copper salts or other catalysts, terminal alkynes can undergo oxidative coupling (e.g., Glaser coupling) to form diynes. While typically requiring specific reagents, the potential for slow dimerization or polymerization over long-term storage, especially if exposed to metallic impurities or light, cannot be entirely ruled out.

Reactivity of the Nitrile Group

The nitrile group is relatively stable but can undergo hydrolysis under certain conditions.

- **Hydrolysis:** In the presence of strong acids or bases and water, the nitrile group can hydrolyze. This reaction typically proceeds through an amide intermediate to ultimately form a carboxylic acid and ammonia (or an ammonium salt). The rate of hydrolysis is dependent on the pH and temperature.

Incompatible Materials

Based on the reactivity of its functional groups, the following materials should be considered incompatible with **5-hexynenitrile** during storage and handling:

- **Strong Oxidizing Agents:** Can lead to vigorous and potentially explosive reactions with the alkyne group.
- **Strong Bases:** Can deprotonate the terminal alkyne, potentially initiating unwanted side reactions.

- **Strong Acids:** Can catalyze the hydrolysis of the nitrile group and potentially react with the alkyne.
- **Reducing Agents:** Reagents like lithium aluminum hydride (LiAlH_4) can reduce the nitrile to a primary amine.[4]

Recommended Storage Conditions

To ensure the long-term stability and purity of **5-hexynenitrile**, the following storage conditions are recommended based on information from safety data sheets:[1][3]

- **Temperature:** Store in a refrigerator at 2-8 °C.[1]
- **Atmosphere:** While not explicitly stated in all sources, for compounds with reactive functionalities like terminal alkynes, storage under an inert atmosphere (e.g., nitrogen or argon) is a best practice to prevent potential oxidation or moisture-induced degradation.
- **Container:** Store in a tightly sealed, appropriate container to prevent contamination and evaporation. Amber glass bottles are recommended to protect from light.
- **Location:** Store in a well-ventilated, cool, and dry place away from incompatible materials and sources of ignition.

Experimental Protocol: Stability Study of 5-Hexynenitrile

To generate robust stability data for **5-hexynenitrile**, a formal stability study is necessary. The following protocol is based on general guidelines for chemical stability testing.

Objective

To evaluate the stability of **5-hexynenitrile** under various storage conditions (long-term, accelerated, and stress) and to identify and quantify any degradation products.

Materials

- **5-Hexynenitrile** (minimum of three batches)

- Appropriate storage containers (e.g., amber glass vials with inert caps)
- Stability chambers with controlled temperature and humidity
- Analytical instrumentation (e.g., GC-MS, HPLC, FT-IR)
- Reference standards for **5-hexynenitrile** and any anticipated degradation products

Experimental Design

Study Type	Storage Conditions	Duration	Testing Time Points
Long-Term	2-8 °C (Recommended)	24 months	0, 3, 6, 9, 12, 18, 24 months
Accelerated	25 °C / 60% RH	6 months	0, 3, 6 months
Accelerated	40 °C / 75% RH	6 months	0, 3, 6 months
Stress - Acid	0.1 M HCl at 40 °C	48 hours	0, 4, 8, 24, 48 hours
Stress - Base	0.1 M NaOH at 40 °C	48 hours	0, 4, 8, 24, 48 hours
Stress - Oxidative	3% H ₂ O ₂ at 40 °C	48 hours	0, 4, 8, 24, 48 hours
Stress - Photostability	ICH Q1B conditions	As per guideline	As per guideline

Analytical Methods

- Purity and Degradation Products: A validated stability-indicating analytical method, such as Gas Chromatography with Flame Ionization Detection (GC-FID) or Mass Spectrometry (GC-MS), should be used to determine the purity of **5-hexynenitrile** and to detect and quantify any degradation products.
- Identification of Degradants: Mass spectrometry and potentially Nuclear Magnetic Resonance (NMR) spectroscopy should be used to identify the structure of any significant degradation products.
- Appearance: Visual inspection for any changes in color or clarity.

- Water Content: Karl Fischer titration to assess the impact of moisture.

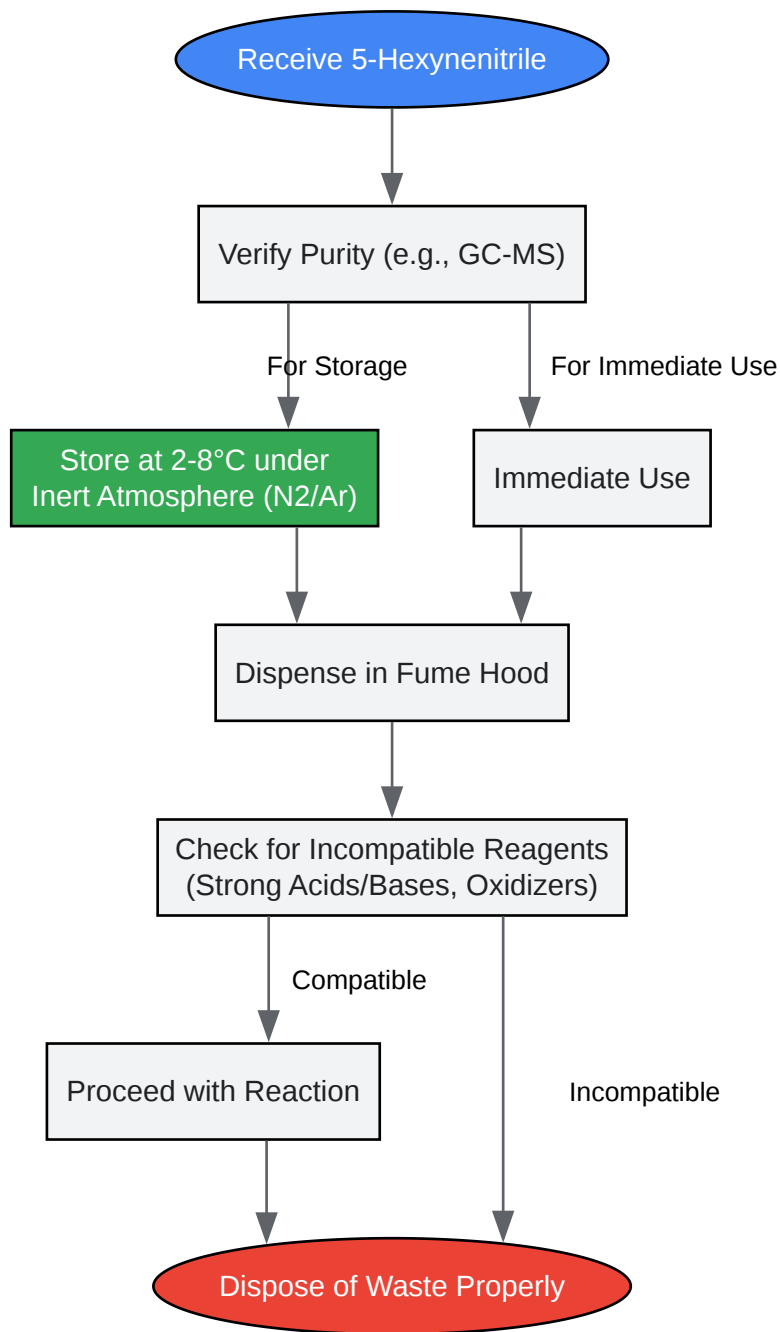
Data Analysis

The rate of degradation should be determined, and the shelf-life can be estimated based on the time it takes for the purity to decrease to a predetermined specification (e.g., 95%).

Visualizations

Logical Workflow for Handling and Storage

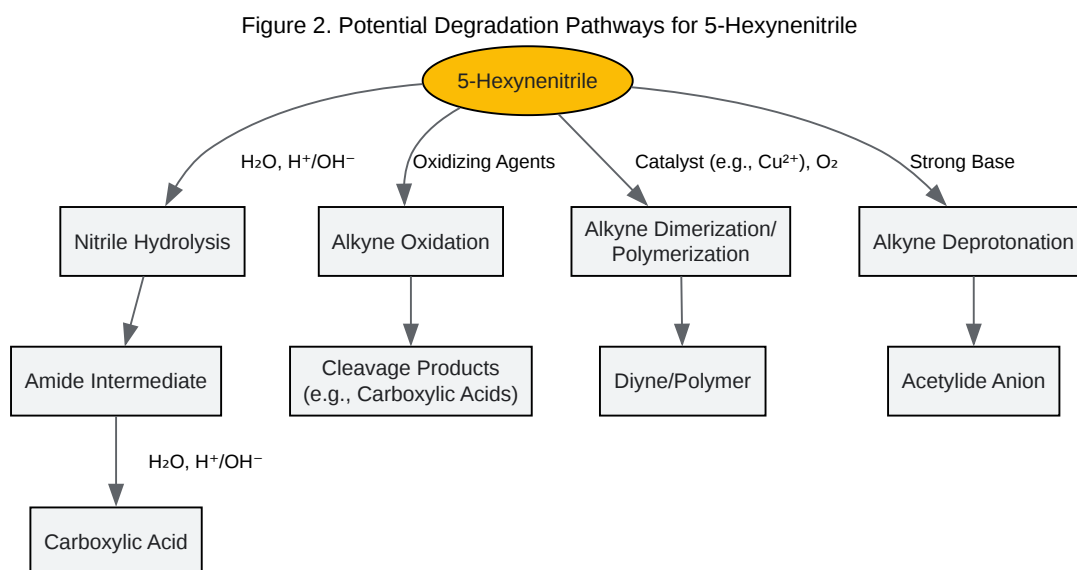
Figure 1. Decision Workflow for Handling and Storing 5-Hexynenitrile



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Caption: Figure 1. Decision Workflow for Handling and Storing **5-Hexynenitrile**.

Potential Degradation Pathways



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Caption: Figure 2. Potential Degradation Pathways for **5-Hexynenitrile**.

Conclusion

5-Hexynenitrile is a valuable synthetic intermediate that requires careful handling and storage to maintain its integrity. The primary recommended storage condition is refrigeration at 2-8 °C in a tightly sealed container, preferably under an inert atmosphere and protected from light. While specific long-term stability data is not readily available, an understanding of the reactivity of the terminal alkyne and nitrile functional groups allows for the prediction of potential degradation pathways, primarily hydrolysis of the nitrile and reactions of the terminal alkyne such as oxidation and deprotonation. For applications requiring a comprehensive understanding of its shelf-life and degradation profile, a formal stability study as outlined in this

guide is strongly recommended. By adhering to the recommended storage conditions and being mindful of potential incompatibilities, researchers can ensure the quality and reliability of **5-hexynenitrile** in their scientific endeavors.

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References

- 1. 5-Hexynenitrile 97 14918-21-9 [sigmaaldrich.com]
- 2. 5-Hexynenitrile | C₆H₇N | CID 139852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tcichemicals.com [tcichemicals.com]
- 4. Nitrile Reduction Mechanism with LiAlH₄ and DIBAL to Amine or Aldehyde - Chemistry Steps [chemistrysteps.com]
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